

# An In-depth Technical Guide on the Molecular Properties of Macrocarpal L

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Macrocarpal L

Cat. No.: B15590016

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This technical guide provides a detailed overview of the core molecular properties of **Macrocarpal L**, a natural product isolated from the branches of *Eucalyptus globulus*. The focus of this document is to present the fundamental molecular formula and weight, which are critical for a wide range of applications in chemical research and drug development, including analytical characterization, dosage calculations, and high-throughput screening.

## Molecular Identity and Weight

**Macrocarpal L** is a sesquiterpene that has garnered interest within the scientific community.<sup>[1]</sup> Its precise molecular formula and weight are foundational data points for any research involving this compound.

Property	Value	Source
Molecular Formula	C28H40O6	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	472.6 g/mol	<sup>[1]</sup> <sup>[2]</sup>
CAS Number	327601-97-8	<sup>[1]</sup>

The molecular formula, C28H40O6, indicates that each molecule of **Macrocarpal L** is composed of 28 carbon atoms, 40 hydrogen atoms, and 6 oxygen atoms.<sup>[1]</sup><sup>[2]</sup> This composition is crucial for understanding the compound's structure and reactivity. The molecular

weight of 472.6 g/mol is a calculated value based on the atomic weights of its constituent elements.<sup>[1][2]</sup>

## Elemental Composition

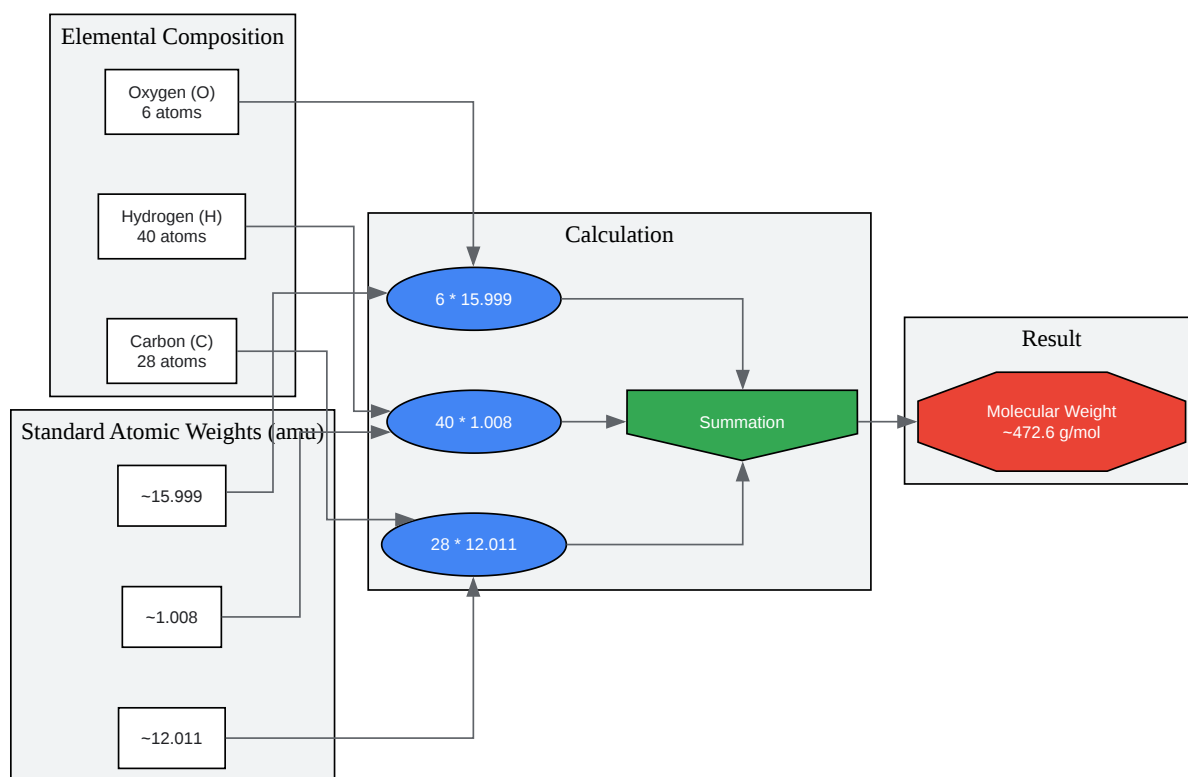
The elemental composition of **Macrocarpal L**, derived from its molecular formula, is detailed in the table below. This information is essential for techniques such as mass spectrometry and elemental analysis.

Element	Symbol	Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	28	12.011	336.308
Hydrogen	H	40	1.008	40.320
Oxygen	O	6	15.999	95.994
Total	74	472.622		

Atomic masses are based on standard IUPAC values.

## Logical Derivation of Molecular Weight

The following diagram illustrates the straightforward process of calculating the molecular weight of **Macrocarpal L** from its molecular formula. This is a fundamental concept in chemistry and is presented here to reinforce the basis of the provided data.



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Caption: Workflow for calculating the molecular weight of **Macrocarpal L**.

This guide serves as a foundational reference for researchers engaged in the study of **Macrocarpal L**. The provided data and its logical underpinnings are essential for accurate and reproducible scientific investigation.

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## References

- 1. natuprod.bocsci.com [natuprod.bocsci.com]
- 2. Macrocarpal L | C<sub>28</sub>H<sub>40</sub>O<sub>6</sub> | CID 9847648 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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